

# Personal protective equipment for handling 5-Bromo-2-nitrophenol

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## Compound of Interest

Compound Name: **5-Bromo-2-nitrophenol**

Cat. No.: **B022722**

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## Essential Safety and Handling Guide for 5-Bromo-2-nitrophenol

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety, handling, and disposal information for **5-Bromo-2-nitrophenol**. Adherence to these protocols is essential for ensuring laboratory safety and proper environmental stewardship.

## Hazard Identification and Classification

**5-Bromo-2-nitrophenol** is classified with the following hazards:

- Skin Irritation (Category 2): Causes skin irritation.[[1](#)]
- Serious Eye Irritation (Category 2): Causes serious eye irritation.[[1](#)]
- Specific Target Organ Toxicity (Single Exposure, Category 3): May cause respiratory irritation.[[1](#)]

Signal Word: Warning

Hazard Statements:

- H315: Causes skin irritation.[[1](#)][[2](#)]
- H319: Causes serious eye irritation.[[1](#)][[2](#)]
- H335: May cause respiratory irritation.[[1](#)][[2](#)]

#### Precautionary Statements:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[[1](#)]
- P264: Wash skin thoroughly after handling.[[1](#)]
- P271: Use only outdoors or in a well-ventilated area.[[1](#)]
- P280: Wear protective gloves/ eye protection/ face protection.[[1](#)]
- P302 + P352: IF ON SKIN: Wash with plenty of water.[[1](#)]
- P304 + P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.  
[[1](#)]
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[[1](#)]
- P319: Get medical help if you feel unwell.[[1](#)]
- P332 + P317: If skin irritation occurs: Get medical help.[[1](#)]
- P337 + P313: If eye irritation persists: Get medical advice/ attention.
- P362 + P364: Take off contaminated clothing and wash it before reuse.[[1](#)]
- P403 + P233: Store in a well-ventilated place. Keep container tightly closed.[[1](#)]
- P405: Store locked up.[[1](#)]
- P501: Dispose of contents/container to an approved waste disposal plant.[[1](#)]

## Quantitative Data Summary

Property	Value
Molecular Formula	C6H4BrNO3 <a href="#">[1]</a> <a href="#">[3]</a>
Molecular Weight	218.00 g/mol <a href="#">[1]</a> <a href="#">[3]</a>
Appearance	Light orange to Yellow to Green powder to crystal
Melting Point	42.0 to 46.0 °C
Purity	>98.0%
Storage Temperature	Room Temperature (Recommended in a cool and dark place, <15°C)

## Personal Protective Equipment (PPE)

A thorough risk assessment should be conducted before handling **5-Bromo-2-nitrophenol**. The following PPE is mandatory:

Protection Type	Specification	Rationale
Eye/Face Protection	Tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US).	Protects against splashes and dust particles. <a href="#">[4]</a>
Skin Protection	Chemical-impermeable gloves (e.g., nitrile rubber), inspected before use. A long-sleeved laboratory coat.	Prevents skin contact and absorption. <a href="#">[4]</a>
Respiratory Protection	Use in a well-ventilated area. If dust is generated or ventilation is inadequate, use a NIOSH/MSHA-approved respirator.	Minimizes inhalation of dust or vapors. <a href="#">[4]</a>

# Operational and Disposal Plans

## Step-by-Step Handling Protocol:

- Preparation:
  - Ensure a safety shower and eyewash station are readily accessible.
  - Work within a certified chemical fume hood.
  - Gather all necessary PPE and inspect for integrity.
  - Have appropriate spill cleanup materials readily available.
- Handling:
  - Avoid generating dust when handling the solid material.
  - Weigh and transfer the compound within the chemical fume hood.
  - If creating a solution, add the solid to the solvent slowly to prevent splashing.
  - Keep the container tightly closed when not in use.
- Post-Handling:
  - Decontaminate all work surfaces and equipment that came into contact with the compound.
  - Carefully remove and dispose of contaminated PPE as hazardous waste.
  - Wash hands thoroughly with soap and water after handling.
  - Do not eat, drink, or smoke in the handling area.[\[4\]](#)

## Spill Management:

In the event of a spill, prompt and safe cleanup is crucial to prevent contamination and exposure.

- Evacuate: Evacuate unnecessary personnel from the area.[5]
- Ventilate: Ensure the spillage area is well-ventilated.[5]
- Containment: Use a clean shovel to place the material in a dry, covered container without creating dust.[5]
- Cleanup: Mechanically recover the product.[5] Clean the affected area thoroughly.
- Disposal: Dispose of the collected material and any contaminated cleaning supplies as hazardous waste.

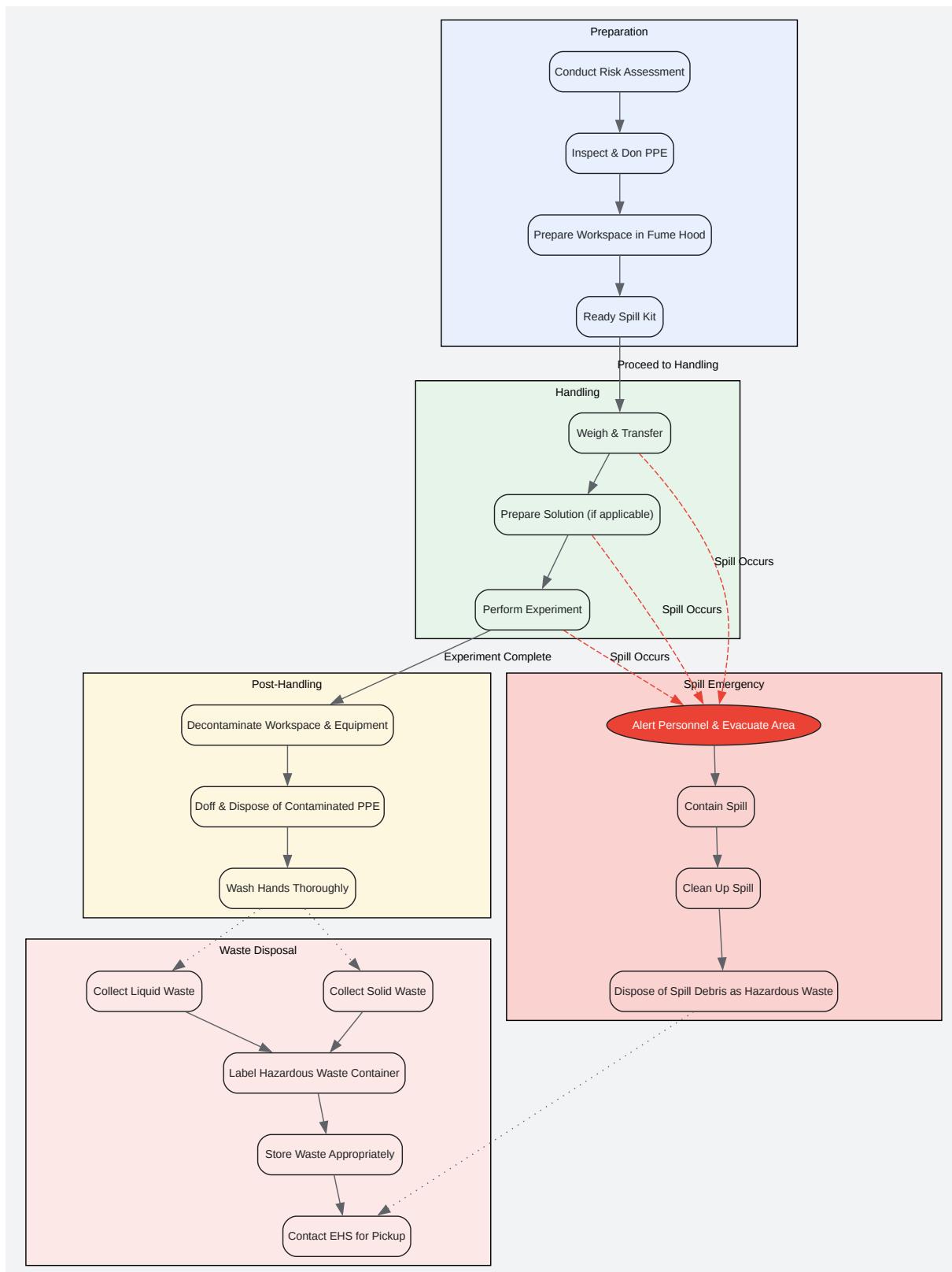
#### Disposal Plan:

Proper disposal of **5-Bromo-2-nitrophenol** and its containers is crucial to prevent environmental contamination and ensure regulatory compliance.

- Chemical Waste: Dispose of **5-Bromo-2-nitrophenol** and any contaminated materials in a designated, labeled hazardous waste container. The container must be kept closed and stored in a cool, dry, well-ventilated area away from incompatible materials.
- Contaminated PPE: Contaminated gloves, lab coats, and other disposable PPE should be placed in a sealed bag and disposed of as hazardous waste.[4]
- Consult EHS: Follow your institution's specific guidelines for hazardous waste disposal. Contact your Environmental Health and Safety (EHS) department for pickup and disposal procedures.

## Experimental Workflow Visualization

The following diagram outlines the standard workflow for the safe handling of **5-Bromo-2-nitrophenol**, from initial preparation to final disposal.



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Caption: Workflow for the safe handling and disposal of **5-Bromo-2-nitrophenol**.

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